

Technical Guide: 3-hydroxy-4-(2-hydroxyethyl)-1H-pyrazole-5-carboxylic acid

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Compound of Interest

Compound Name: 3-hydroxy-4-(2-hydroxyethyl)-1H-pyrazole-5-carboxylic acid

Cat. No.: B1336351

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InChIKey: Not available.

Summary

Following a comprehensive search of publicly available chemical databases and scientific literature, no specific information was found for the compound "**3-hydroxy-4-(2-hydroxyethyl)-1H-pyrazole-5-carboxylic acid**." This includes the absence of a registered InChIKey, CAS number, or any published experimental data, such as physicochemical properties, biological activity, or detailed synthesis protocols.

The lack of accessible data prevents the creation of an in-depth technical guide as requested. There is no quantitative data to summarize in tables, no cited experimental protocols to detail, and no described signaling pathways or workflows to visualize.

It is possible that this compound is a novel chemical entity that has not yet been synthesized or characterized, or that it is described under a different nomenclature that is not readily identifiable.

For researchers and drug development professionals interested in this scaffold, we recommend consulting resources on related, well-characterized pyrazole derivatives. For instance, the compound 4-(2-hydroxyethyl)-5-oxo-1-phenyl-4,5-dihydro-1H-pyrazole-3-carboxylic acid is structurally similar and has a registered CAS number (1146290-27-8) and an InChIKey

(RIAYLEYJKCNBDJ-UHFFFAOYSA-N). Information on this and other pyrazole carboxylic acid derivatives can be found in chemical supplier catalogs and patent literature.

Further investigation into synthetic routes for novel pyrazole derivatives may provide a pathway to obtaining the target compound for characterization. General methods for the synthesis of substituted pyrazoles often involve the condensation of a hydrazine with a 1,3-dicarbonyl compound or its equivalent.

Due to the absence of specific data for "**3-hydroxy-4-(2-hydroxyethyl)-1H-pyrazole-5-carboxylic acid**," the mandatory requirements for data tables, experimental protocols, and visualizations cannot be fulfilled at this time.

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